

Technical Sourcing & Synthesis Guide: 2-Methyl-4-(2-methylphenyl)-1-butene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methyl-4-(2-methylphenyl)-1-butene

CAS No.: 731772-15-9

Cat. No.: B1319142

[Get Quote](#)

Executive Summary

2-Methyl-4-(2-methylphenyl)-1-butene is a specialized alkene intermediate used primarily in the synthesis of functionalized aromatic compounds, fragrance ingredients (mimicking floral/woody notes), and as a hydrophobic linker in pharmaceutical discovery.

Unlike commodity solvents, this compound is a Tier-3 Research Chemical, meaning it is typically not held in bulk inventory by major distributors (e.g., Sigma-Aldrich, Fisher) but is synthesized on-demand or stocked by specialized building-block vendors.

Core Chemical Identity

Parameter	Specification
CAS Number	731772-15-9
IUPAC Name	1-(3-methylbut-3-en-1-yl)-2-methylbenzene
Molecular Formula	C ₁₂ H ₁₆
Molecular Weight	160.26 g/mol
Appearance	Colorless to pale yellow oil
Solubility	Insoluble in water; Soluble in DCM, THF, Ethyl Acetate

Part 1: Sourcing Landscape & Price Analysis

Supplier Ecosystem

The supply chain for this compound is bifurcated into Catalog Vendors (stocking small grams) and Custom Synthesis Houses (bulk manufacturing).

- **Primary Catalog Source:**BLDpharm is currently the most prominent supplier listing a specific stock keeping unit (SKU) for this CAS number.
- **Secondary Aggregators:** Platforms like MolPort and ChemSpace often list this compound via third-party labs in China and India.
- **Custom Synthesis:** For quantities >100g, contract research organizations (CROs) are the standard route due to the lack of off-the-shelf bulk availability.

Price Estimation Model

As a non-commodity chemical, "list prices" are rarely static. The following table provides an estimated cost structure based on current raw material costs (2-methylbenzyl chloride and methallyl chloride) and labor overhead for research-grade purity (>97%).

Scale	Estimated Market Price (USD)	Lead Time	Sourcing Strategy
Research (1g - 5g)	\$150 - \$350	1-2 Weeks	Direct Purchase (e.g., BLDpharm)
Pilot (25g - 100g)	\$800 - \$1,500	3-4 Weeks	Request for Quote (RFQ) / Batch Synthesis
Bulk (1kg+)	\$3,500 - \$5,000	6-8 Weeks	Custom Contract Manufacturing

“

Analyst Note: The high price-per-gram at the research scale reflects the "custom synthesis" premium. The cost drops precipitously at the kilogram scale because the starting materials are inexpensive commodity chemicals.

Part 2: Technical Synthesis & Production

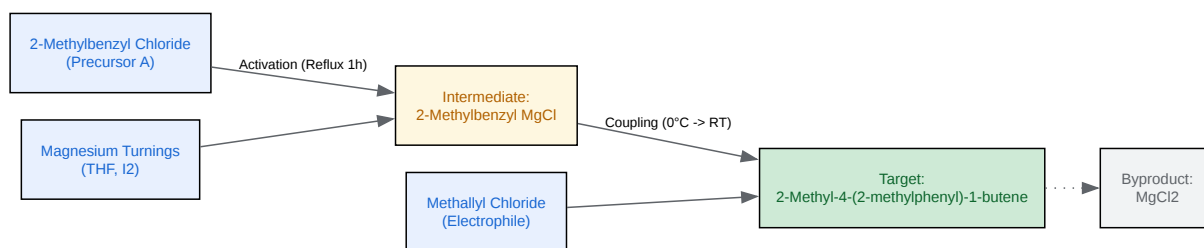
For researchers unable to source the compound or requiring specific isotopic labeling, in-house synthesis is a viable and cost-effective option.

Validated Synthetic Route: Grignard Coupling

The most robust route involves the coupling of 2-methylbenzyl magnesium chloride with methallyl chloride. This approach minimizes isomerization byproducts common in acid-catalyzed dehydration routes.

Reaction Pathway Diagram

The following diagram illustrates the critical process flow and intermediate states.



[Click to download full resolution via product page](#)

Figure 1: Grignard coupling pathway for the synthesis of **2-Methyl-4-(2-methylphenyl)-1-butene**.^{[1][2][3][4][5]}

Detailed Protocol (Self-Validating)

Objective: Synthesize 10g of target alkene.

- Grignard Formation:
 - To a flame-dried 3-neck flask, add Mg turnings (1.2 eq) and a crystal of Iodine.
 - Add anhydrous THF. Dropwise add 2-methylbenzyl chloride (1.0 eq).
 - Validation: Initiation is confirmed by the disappearance of the iodine color and mild exotherm.
- Coupling:
 - Cool the Grignard solution to 0°C.
 - Slowly add methylallyl chloride (3-chloro-2-methylpropene, 1.1 eq) diluted in THF.
 - Critical Step: Maintain temperature <10°C to prevent Wurtz homocoupling of the benzyl halide.
- Workup:

- Quench with saturated NH_4Cl . Extract with diethyl ether.
- Dry over MgSO_4 and concentrate.^[4]
- Purification:
 - The crude oil typically contains unreacted halide. Purify via Vacuum Distillation (bp ~105-110°C at 5 mmHg) or Silica Gel Chromatography (100% Hexanes).

Part 3: Quality Assurance & Specifications

When sourcing or synthesizing this compound, the following analytical signatures validate identity and purity.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (CDCl_3 , 400 MHz):
 - δ 7.10–7.20 (m, 4H): Aromatic protons (2-methylphenyl group).
 - δ 4.75 & 4.80 (s, 2H): Terminal alkene protons ($=\text{CH}_2$). Distinctive germinal vinyl signals.
 - δ 2.75 (t, 2H): Benzylic methylene ($-\text{CH}_2-\text{Ar}$).
 - δ 2.35 (t, 2H): Allylic methylene ($-\text{CH}_2-\text{C}=\text{CH}_2$).
 - δ 2.30 (s, 3H): Aryl-Methyl group.
 - δ 1.80 (s, 3H): Vinyl-Methyl group.

Impurity Profile

Impurity	Origin	Detection Method
1,2-bis(2-methylphenyl)ethane	Wurtz homocoupling of Grignard	GC-MS (High MW peak)
2-Methylbenzyl chloride	Unreacted starting material	Beilstein Test / TLC
Isomeric internal alkenes	Acid-catalyzed isomerization	^1H NMR (Loss of terminal vinyl signals)

References

- BLDpharm. (2024). Product Page: **2-Methyl-4-(2-methylphenyl)-1-butene** (CAS 731772-15-9). Retrieved from
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 138809 (Related Isomer). Retrieved from
- Organic Syntheses. (1993).[4] Preparation of Benzoannelated Ketones via Methallyl Grignard Reagents. Org. Synth. 1993, 71, 158.[4] Retrieved from
- TCI Chemicals. (2024). 2-Methyl-1-butene (Precursor Data). Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. prepchem.com [prepchem.com]
- 2. 2-METHYLBENZYL MAGNESIUM CHLORIDE | 29875-05-6 [chemicalbook.com]
- 3. CN111484400A - Preparation method of 2-methyl-4- (2,6, 6-trimethylcyclohexene-1-yl) -2-butenal - Google Patents [patents.google.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. sciencemadness.org [sciencemadness.org]
- To cite this document: BenchChem. [Technical Sourcing & Synthesis Guide: 2-Methyl-4-(2-methylphenyl)-1-butene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1319142/docs#technical-sourcing-synthesis-guide-2-methyl-4-2-methylphenyl-1-butene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)